

Chemical and Pharmacological Profile of Lofendazam

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Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

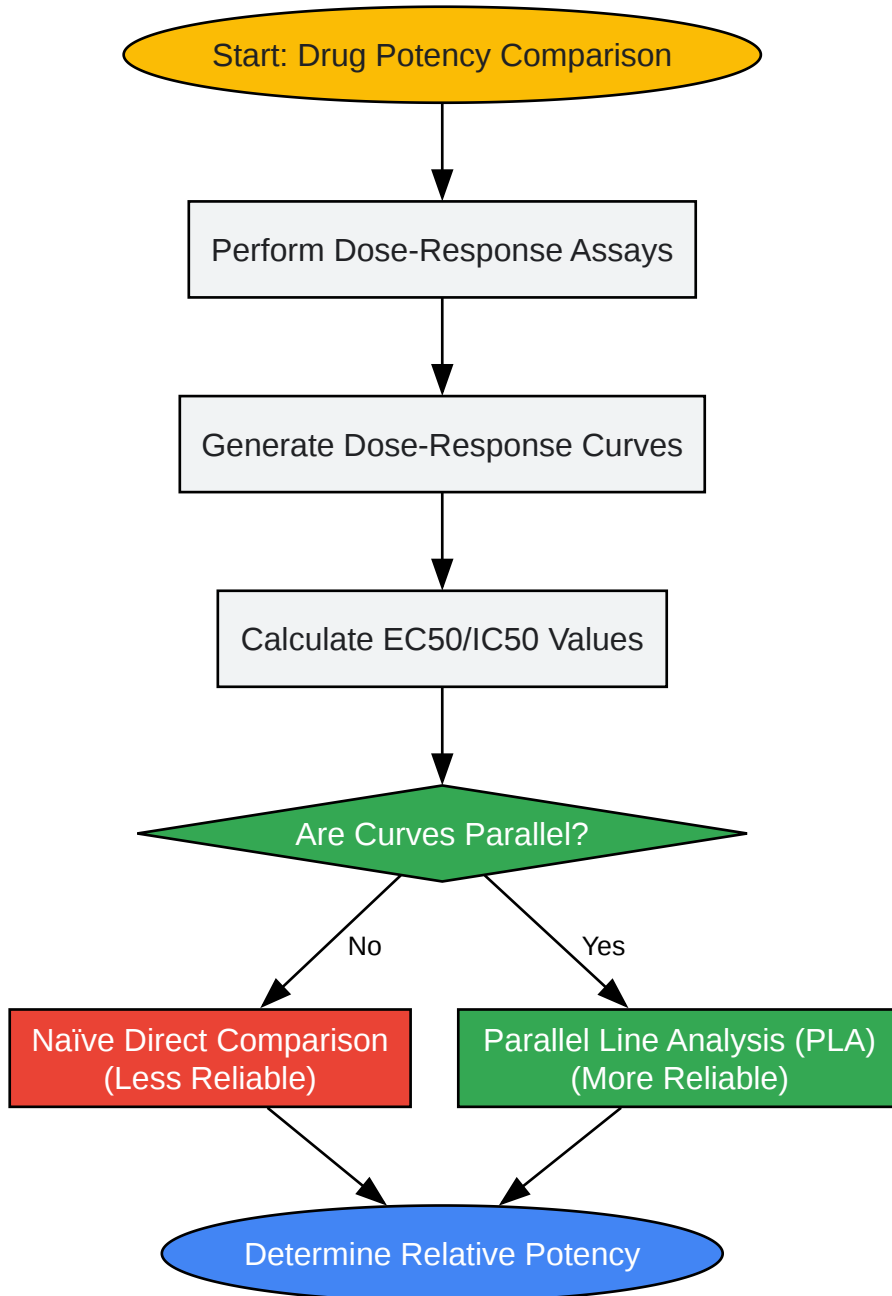
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The table below summarizes the known identifying information for **Lofendazam**, which is a **1,5-benzodiazepine** derivative [1] [2].

Property	Description
Systematic Name	8-chloro-1-phenyl-1,3,4,5-tetrahydro-2H-1,5-benzodiazepin-2-one [1] [3]
Molecular Formula	C ₁₅ H ₁₃ ClN ₂ O [1] [3] [2]
Molecular Weight	272.73 g·mol ⁻¹ [1] [3] [2]
CAS Number	29176-29-2 [1] [3] [2]
Bioactivity	Sedative and anxiolytic effects [1] [2]
Chemical Class	1,5-benzodiazepine (nitrogen atoms at the 1 and 5 positions of the diazepine ring) [1]

Methodologies for Comparing Drug Potency

For a rigorous comparison of **Lofendazam** with its analogs, you would typically employ the following established experimental and statistical methods. The general workflow for determining relative potency is outlined in the diagram below.



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- **Dose-Response Assays and EC50:** The foundation of potency comparison is the dose-response assay. The biological effect of each drug is quantified across a range of concentrations. From the resulting curve, the **EC50 (half-maximal effective concentration)** or **IC50 (half-maximal inhibitory**

concentration) is calculated. This value represents the concentration at which 50% of the maximum effect is observed and is a primary metric for initial potency comparison [4].

- **Parallel Line Analysis (PLA):** A simple comparison of EC50 values can be misleading. A more robust method is **Parallel Line Analysis (PLA)**, which statistically tests whether the dose-response curves of the test drug and a standard are parallel. If parallelism is confirmed, the horizontal distance between the curves is used to calculate the **relative potency**, a more reliable measure of comparative effectiveness [4].
- **Statistical Methods for Indirect Comparison:** When head-to-head clinical trial data is unavailable (a common scenario), statistical methods are used for indirect comparisons.
 - **Adjusted Indirect Comparison:** This method is used when two drugs (A and B) have each been compared against a common comparator (e.g., a placebo or a standard drug) in separate trials. It preserves the original randomization of the separate studies by comparing the effect of A vs. the comparator to the effect of B vs. the comparator to estimate the difference between A and B [5].
 - **Naïve Direct Comparison:** This inappropriate method directly compares results from two separate trials without adjusting for differences in trial design or population. It "breaks" the original randomization and is subject to significant bias and confounding, and its results should be interpreted with extreme caution [5].

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References

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